

A Technical Guide to the Solubility of α -Acetamidocinnamic Acid in Organic Solvents

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Compound of Interest

Compound Name: *α -Acetamidocinnamic acid*

Cat. No.: B8816953

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **α -acetamidocinnamic acid** in various organic solvents. Understanding the solubility of this compound is critical for its application in pharmaceutical synthesis, particularly as a precursor in the production of amino acids like L-phenylalanine. This document compiles available quantitative and qualitative solubility data, details the experimental methodologies for its determination, and presents a key synthetic pathway in a visual format.

Quantitative Solubility Data

Precise, comprehensive quantitative solubility data for **α -acetamidocinnamic acid** across a wide range of organic solvents is not extensively documented in publicly available literature. However, some key data points have been reported. For comparative purposes, solubility information for the structurally related compounds trans-cinnamic acid and N-acetyl-L-phenylalanine is also provided.

Table 1: Quantitative Solubility of **α -Acetamidocinnamic Acid**

Solvent	Temperature (°C)	Solubility (g/100 mL)	Notes
Methanol	Not Specified	10.0[1]	Soluble, clear, yellow-green solution.
95% Ethanol	Not Specified	5.0	Soluble, clear, yellow solution.
Water	Not Specified	Very Soluble[2]	No quantitative value reported.

Table 2: Qualitative Solubility of **alpha-Acetamidocinnamic Acid**

Solvent	Solubility Description
Alcohol	Soluble[1]

Table 3: Solubility of Structurally Related Compounds (for reference)

Compound	Solvent	Temperature (°C)	Solubility (g/100 mL)
trans-Cinnamic Acid	Ethanol	Not Specified	Very Soluble[3]
trans-Cinnamic Acid	Diethyl Ether	Not Specified	Soluble[3]
trans-Cinnamic Acid	Acetone	Not Specified	Soluble[3][4]
trans-Cinnamic Acid	Benzene	Not Specified	Soluble[3][4]
trans-Cinnamic Acid	Glacial Acetic Acid	Not Specified	Easily Soluble[4]
trans-Cinnamic Acid	Chloroform	Not Specified	8.33
N-Acetyl-L-phenylalanine	Dimethyl Sulfoxide (DMSO)	Not Specified	~1.2[5]
N-Acetyl-L-phenylalanine	N,N-Dimethylformamide (DMF)	Not Specified	~1.6[5]
N-Acetyl-L-phenylalanine	Ethanol	Not Specified	Slightly Soluble[5]
N-Acetyl-L-phenylalanine	Acetone	25	4.3 (w%)
N-Acetyl-L-phenylalanine	Ethyl Acetate	25	0.79 (w%)
N-Acetyl-L-phenylalanine	Chloroform	25	0.34 (w%)

Disclaimer: The solubility data for trans-cinnamic acid and N-acetyl-L-phenylalanine are provided for informational purposes only and may not be representative of the solubility of **alpha-acetamidocinnamic acid**.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure. The following protocols outline standard methodologies for obtaining quantitative solubility data for a

compound like **alpha-acetamidocinnamic acid**.

Isothermal Shake-Flask Method

This is a widely recognized and reliable method for determining the equilibrium solubility of a solid compound in a solvent.

1. Preparation of Saturated Solution:

- An excess amount of **alpha-acetamidocinnamic acid** is added to a known volume of the desired organic solvent in a sealed container, such as a screw-cap vial or flask.
- The container is then placed in a constant-temperature shaker bath and agitated for an extended period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.

2. Phase Separation:

- Once equilibrium is achieved, the solution is left undisturbed to allow the excess solid to sediment.
- A sample of the supernatant is carefully withdrawn using a syringe fitted with a filter (e.g., a 0.45 μm PTFE filter) to remove any undissolved particles. The filtration step is crucial to prevent artificially high solubility measurements.

3. Quantification of Dissolved Solute:

- The concentration of **alpha-acetamidocinnamic acid** in the clear, filtered solution is then determined using a suitable analytical technique.

Analytical Techniques for Concentration Determination

1. Gravimetric Method:

- A precisely measured volume of the saturated solution is transferred to a pre-weighed, dry container.

- The solvent is carefully evaporated, often under reduced pressure or gentle heating, leaving behind the non-volatile solute.
- The container with the dried solute is then re-weighed. The difference in weight corresponds to the mass of the dissolved **alpha-acetamidocinnamic acid**.
- The solubility is calculated as the mass of the solute per unit volume (e.g., g/100 mL) or mass of the solvent.

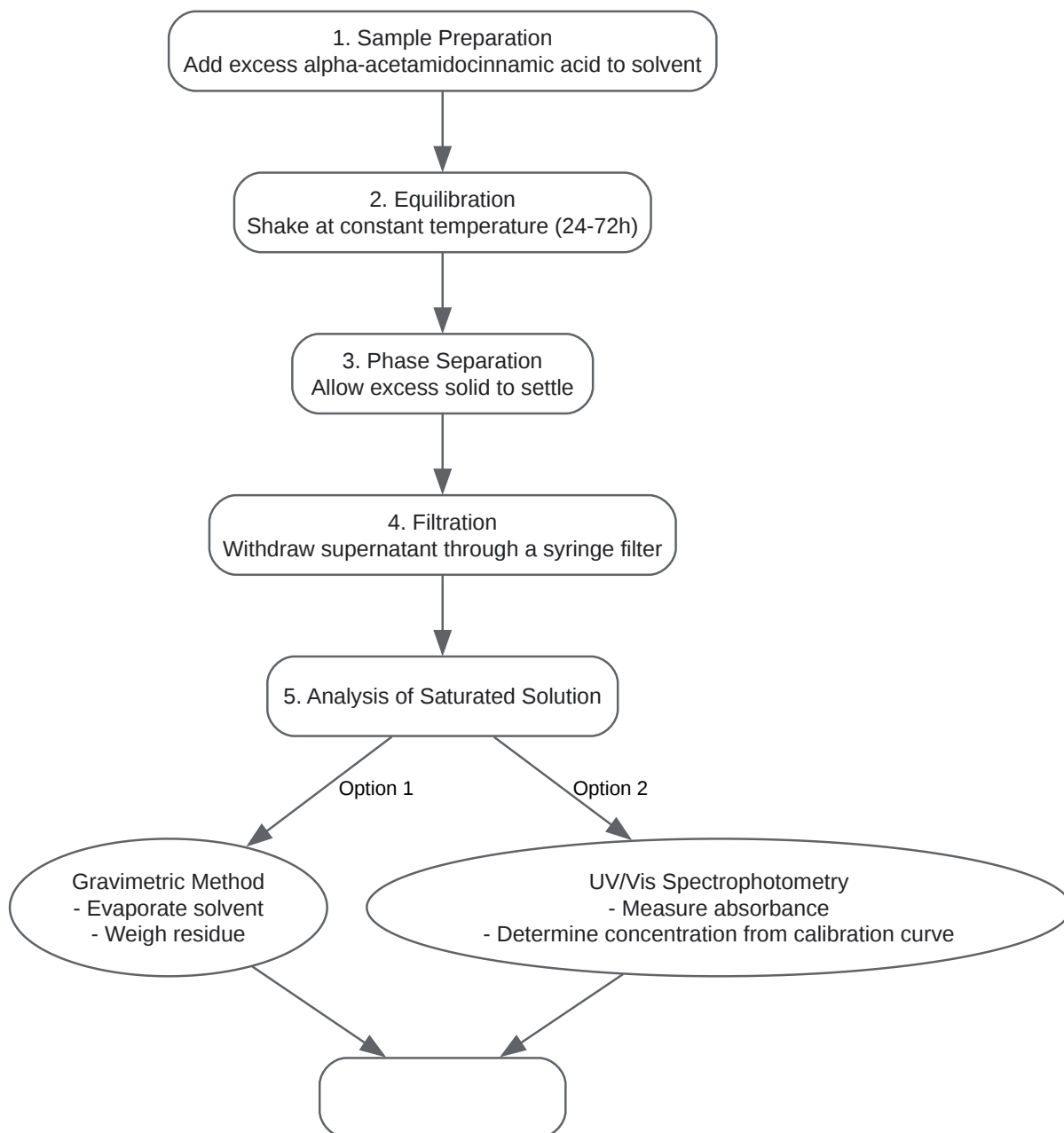
2. UV/Vis Spectrophotometry:

- This method is suitable for compounds that absorb ultraviolet or visible light, such as **alpha-acetamidocinnamic acid**, which has a chromophore.
- Calibration Curve: A series of standard solutions of **alpha-acetamidocinnamic acid** with known concentrations in the solvent of interest are prepared. The absorbance of each standard is measured at the wavelength of maximum absorbance (λ_{max}). A calibration curve of absorbance versus concentration is then plotted.
- Sample Analysis: The absorbance of the filtered saturated solution is measured at the same λ_{max} .
- Concentration Determination: The concentration of **alpha-acetamidocinnamic acid** in the sample is determined by interpolating its absorbance on the calibration curve.

Visualizing Key Processes

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the isothermal shake-flask method for determining the solubility of **alpha-acetamidocinnamic acid**.

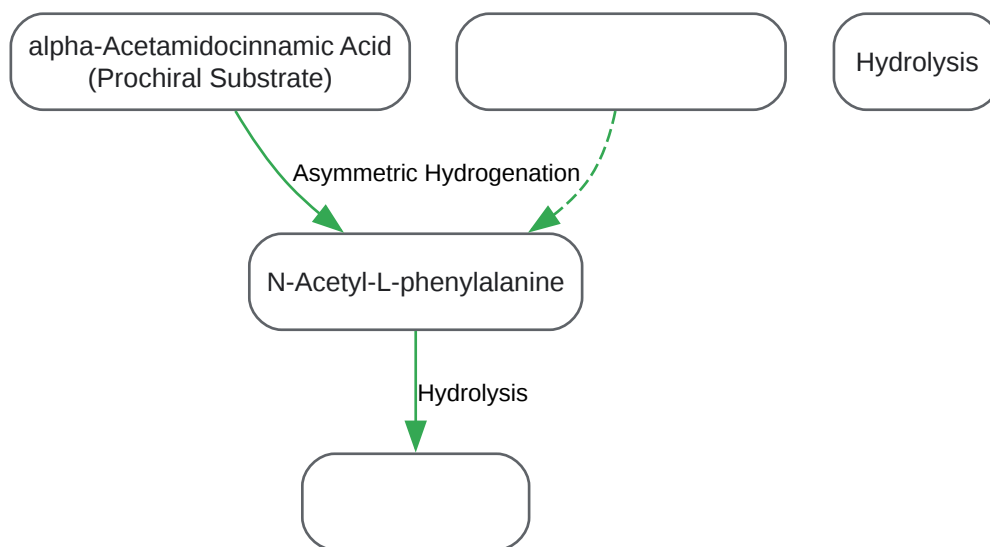


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Solubility Determination Workflow

Asymmetric Hydrogenation of alpha-Acetamidocinnamic Acid

alpha-Acetamidocinnamic acid is a key prochiral substrate in the synthesis of the essential amino acid L-phenylalanine via asymmetric hydrogenation. This reaction typically employs a chiral rhodium catalyst.



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